

In-depth Technical Guide to the Thermal Decomposition Pathway of Sodium Tartrate Dihydrate

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Compound of Interest

Compound Name: Sodium Tartrate

Cat. No.: B3434845

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition pathway of **sodium tartrate** dihydrate ($\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$). The information presented herein is curated from scientific literature to assist researchers, scientists, and drug development professionals in understanding the thermal behavior of this compound. This guide details the multi-stage decomposition process, including dehydration and the subsequent breakdown of the anhydrous salt, supported by quantitative data, detailed experimental protocols, and visual representations of the decomposition pathway.

Summary of Thermal Decomposition

The thermal decomposition of **sodium tartrate** dihydrate is a multi-step process that begins with the loss of its two molecules of water of hydration, followed by the decomposition of the anhydrous salt to ultimately yield sodium carbonate as the final solid residue. The process can be broadly categorized into the following stages:

- Stage I: Dehydration. The two water molecules are removed in distinct, sequential steps.
- Stage II: Decomposition of Anhydrous **Sodium Tartrate**. The anhydrous salt undergoes a complex decomposition process, involving the formation of intermediate species and the evolution of various gaseous products.

- **Final Product.** The decomposition ultimately results in the formation of thermally stable sodium carbonate.

The precise temperature ranges for these events can vary depending on experimental conditions such as heating rate and atmospheric environment.

Quantitative Decomposition Data

The following tables summarize the key quantitative data associated with the thermal decomposition of **sodium tartrate** dihydrate, including temperature ranges and mass loss percentages for each stage.

Table 1: Dehydration Stages of **Sodium Tartrate** Dihydrate

Stage	Temperature Range (°C)	Mass Loss (Experimental %)	Mass Loss (Theoretical %)	Description
I	50 - 150	~7.8%	7.83%	Loss of the first molecule of water.
II	150 - 220	~7.8%	7.83%	Loss of the second molecule of water.

Table 2: Decomposition of Anhydrous **Sodium Tartrate**

Stage	Temperature Range (°C)	Key Events	Gaseous Products	Final Solid Product
III	250 - 500	Decomposition of the tartrate anion	Carbon monoxide (CO), Carbon dioxide (CO ₂), and other organic fragments	Sodium Carbonate (Na ₂ CO ₃)

Detailed Experimental Protocols

The data presented in this guide are typically obtained through thermogravimetric analysis (TGA), differential thermal analysis (DTA), and differential scanning calorimetry (DSC). The following provides a generalized experimental protocol for the thermal analysis of **sodium tartrate** dihydrate.

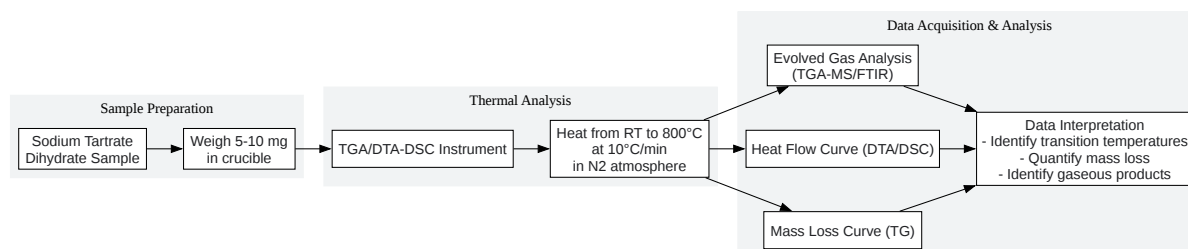
Instrumentation:

- Simultaneous Thermal Analyzer (TGA/DTA or TGA/DSC)
- Mass Spectrometer (MS) or Fourier Transform Infrared Spectrometer (FTIR) for evolved gas analysis (optional but recommended for detailed pathway analysis).

Experimental Conditions:

- Sample Mass: 5 - 10 mg of **sodium tartrate** dihydrate.
- Crucible: Alumina or platinum crucible.
- Heating Rate: A linear heating rate of 10 °C/min is commonly employed.
- Temperature Program: Heating from ambient temperature (e.g., 25 °C) to approximately 600-800 °C.
- Atmosphere: The experiments are typically conducted under an inert atmosphere, such as nitrogen or argon, at a constant flow rate (e.g., 50 mL/min) to prevent oxidative side reactions.
- Data Collection: Continuous monitoring of sample mass, temperature, and differential thermal signals. If using evolved gas analysis, the ion currents for specific m/z values (MS) or the infrared spectra of the evolved gases are recorded as a function of temperature.

An experimental workflow for a comprehensive thermal analysis is depicted below.



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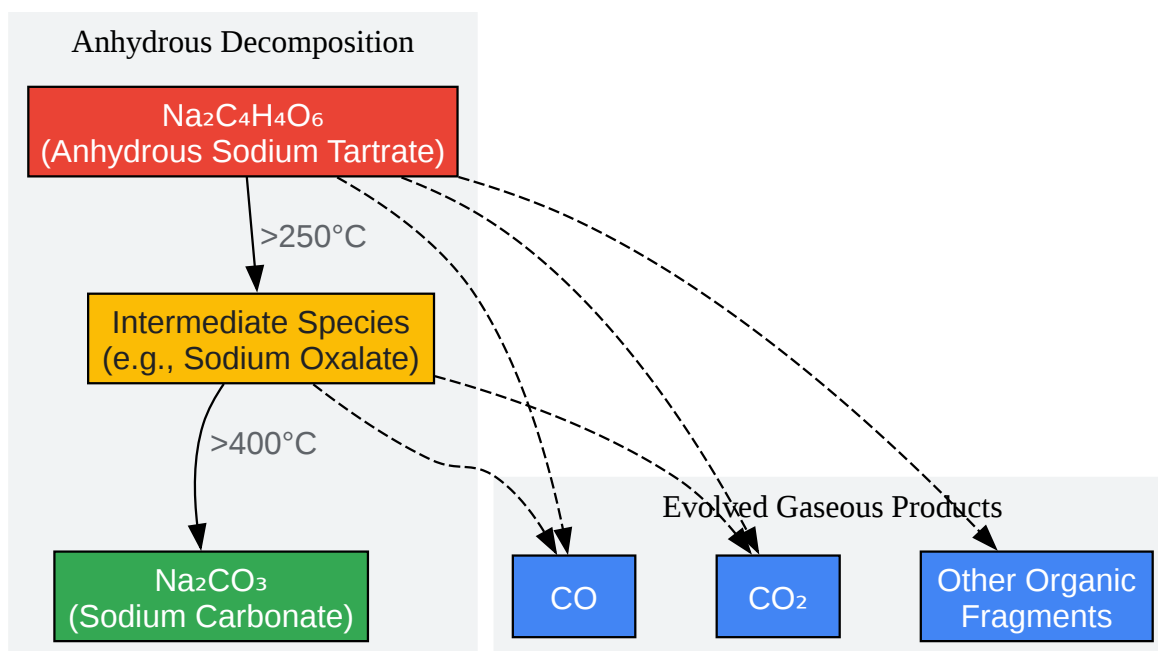
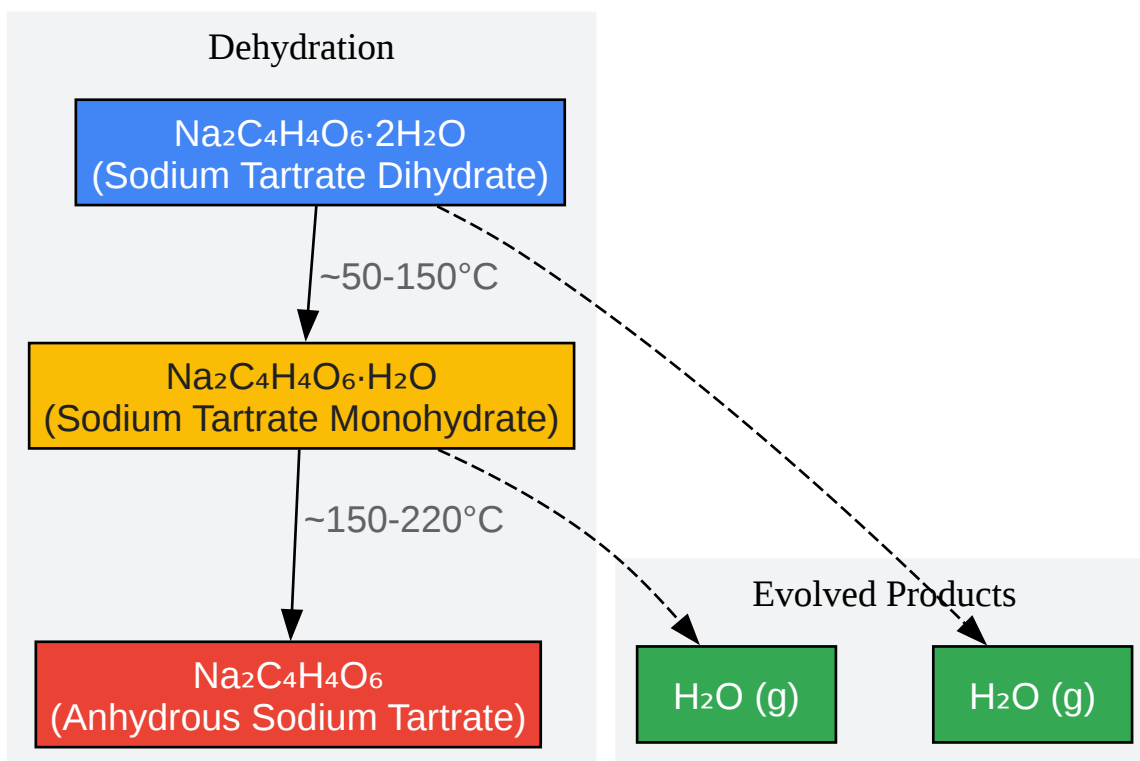
Caption: Experimental workflow for thermal analysis.

Visualizing the Decomposition Pathway

The thermal decomposition of **sodium tartrate** dihydrate proceeds through a series of distinct steps, which can be visualized to better understand the relationships between the different stages and the products formed.

Dehydration Pathway

The initial phase of the decomposition involves the sequential loss of the two water molecules of hydration to form the anhydrous salt.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com